

Technical Guide: Zirconium Carboxyethyl Acrylate (CAS 123633-53-4)

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Compound of Interest

Compound Name: Zirconium carboxyethyl acrylate

CAS No.: 123633-53-4

Cat. No.: B1141682

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Advanced Hybrid Monomer for Optical and Biomedical Composites

Document Type: Technical Whitepaper Target Audience: Pharmaceutical Scientists, Biomaterials Engineers, and Device Developers.

Executive Summary & Identity

Zirconium Carboxyethyl Acrylate is a heterometallic-organic monomer that bridges the gap between organic polymers and inorganic ceramics. Unlike standard acrylates, it contains a Zirconium (IV) core coordinated with carboxyethyl acrylate ligands. This structure allows it to undergo dual-phase solidification:

- Organic Phase: Free-radical polymerization of the acrylate tails.
- Inorganic Phase: Densification of the Zirconium core, contributing to high refractive index (RI) and radiopacity.

Chemical Identification

Property	Detail
CAS Number	123633-53-4
Chemical Name	Zirconium(IV) carboxyethyl acrylate
Synonyms	Zr-CEA; Zirconium acrylate monomer; $Zr(CH_2CHCO_2CH_2CH_2CO_2)_4$
Molecular Formula	$C_{24}H_{32}O_{16}Zr$ (Idealized)
Molecular Weight	~663.7 g/mol
Appearance	Viscous liquid (often supplied as 60% solution in n-propanol)
Solubility	Soluble in alcohols (n-propanol, ethanol), acrylates; Hydrolytically sensitive.[1]

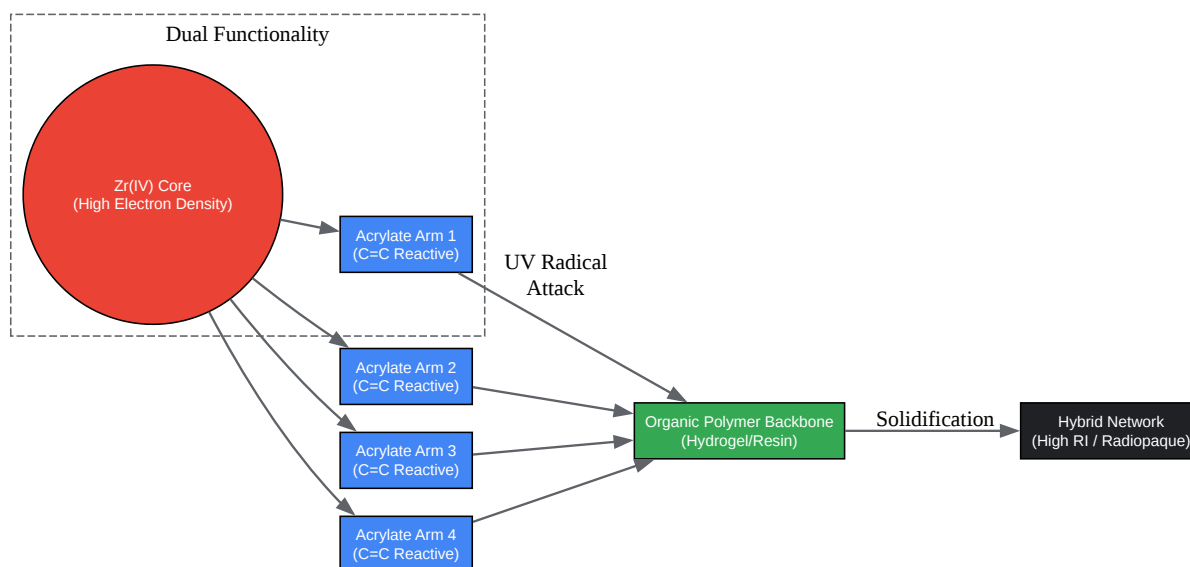
Mechanism of Action: Hybrid Polymerization

For researchers developing hydrogels or dental composites, understanding the curing mechanism is vital. CAS 123633-53-4 acts as a multi-arm crosslinker.

Mechanistic Pathway

- Initiation: Photoinitiators (e.g., TPO, Irgacure) generate radicals upon UV exposure.
- Propagation (Organic): The acrylate double bonds () attack adjacent monomers (e.g., HEMA, PEG-DA), integrating the Zr-core into the polymer backbone.
- Densification (Inorganic): The high atomic number of Zirconium () increases the electron density of the matrix, raising the Refractive Index (RI) to >1.60 and providing X-ray contrast (radiopacity) without leaching free metal ions.

Visualization: Hybrid Crosslinking Topology



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Caption: The tetra-functional structure allows the Zr-core to act as a central hub, crosslinking up to four polymer chains while embedding inorganic properties.

Applications in Drug Development & MedTech

While not an Active Pharmaceutical Ingredient (API), this compound is a high-value excipient and biomaterial precursor.

A. Dental & Orthopedic Composites (ORMOCERs)

- Problem: Standard resin composites often lack the translucency of natural enamel because the resin (RI ~1.50) does not match the filler (Zirconia/Glass RI ~1.55–1.65).
- Solution: Adding CAS 123633-53-4 raises the resin's RI to match the filler.

- Benefit: "Invisible" restorations with high mechanical strength and biocompatibility.

B. Radiopaque Hydrogels for Drug Delivery

- Application: Injectable hydrogels for oncology (chemo-embolization).
- Function: The Zirconium moiety renders the hydrogel visible under CT/Fluoroscopy, allowing clinicians to verify the depot placement non-invasively.
- Protocol Insight: Copolymerizing with PEG-Diacrylate (PEGDA) creates a stable, non-leaching radiopaque gel.

C. Surface Modification of Medical Implants

- Use: Coating titanium implants to improve osseointegration.
- Mechanism: The carboxylate groups bind to the metal substrate, while the acrylate groups allow for the grafting of bioactive polymers (e.g., anti-fouling layers).

Experimental Protocols

Protocol 1: Synthesis of High-RI Hybrid Coating

Objective: Create a transparent, scratch-resistant coating with RI > 1.60.

- Preparation:
 - Solvent: n-Propanol (as supplied) or dilute with PGMEA.
 - Monomer Mix: Mix CAS 123633-53-4 (50 wt%) with Dipentaerythritol hexaacrylate (DPHA) (45 wt%).
 - Initiator: Add 5 wt% Irgacure 184 (Photoinitiator).
- Dispersion: Sonicate for 10 mins to ensure homogeneity. Filter through 0.45 μ m PTFE filter.
- Deposition: Spin-coat onto glass/silicon substrate (1000 RPM, 30s).
- Curing:

- Step A (Soft Bake): 60°C for 2 mins (remove solvent).
- Step B (UV Cure): Expose to UV-LED (365nm) at 500 mJ/cm² under Nitrogen purge (oxygen inhibition causes tackiness).
- Validation: Measure RI using an Ellipsometer.

Protocol 2: Fabrication of Radiopaque Hydrogel Beads

Objective: Synthesize drug-eluting beads visible under X-ray.

- Aqueous Phase: Dissolve PEG-Diacrylate (MW 700) in PBS (10% w/v).
- Zr-Monomer Phase: Dilute CAS 123633-53-4 in minimal ethanol (it is hydrophobic; requires co-solvent).
- Emulsification: Mix phases under high shear to form micro-droplets.
- Crosslinking: Add Ammonium Persulfate (APS) and TEMED.
- Purification: Dialyze against PBS for 48 hours to remove unreacted monomer and solvent.
- Loading: Soak beads in Doxorubicin solution for 24 hours.

Key Physical Data for Formulators

Parameter	Value	Relevance
Refractive Index (Liquid)	1.48 – 1.52 (Solvent dependent)	Increases to >1.60 upon curing/film formation.
Viscosity	100 – 500 cP (at 25°C)	Suitable for spin coating and inkjet printing.
Density	~1.10 g/mL	Higher than standard acrylates due to Zr content.
Thermal Stability	Stable < 100°C (Liquid)	Avoid high heat before curing to prevent gelation.
Storage	2–8°C, Dark	Acrylates are light-sensitive; requires inhibitor (MEHQ).

Safety & Handling (E-E-A-T)

- Sensitization: Like all acrylates, this compound is a skin sensitizer. Double-gloving (Nitrile) is required.
- Inhalation: The n-propanol carrier is volatile. Handle in a fume hood.
- Zirconium Toxicity: Elemental Zr is generally considered biocompatible (inert). However, unreacted monomers are cytotoxic. Thorough washing/dialysis of the final cured material is mandatory for biomedical use to remove residual monomers.

References

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Sources

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- 2. Highly translucent dental resin composites through refractive index adaption using zirconium dioxide nanoparticles and organic functionalization | Pocket Dentistry [pocketdentistry.com]
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